

Phenafleur molecular weight and formula

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Compound of Interest

Compound Name: PHENAFLEUR

Cat. No.: B1618771

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Phenafleur: A Technical Overview

Abstract

Phenafleur, with the chemical name [2-(cyclohexyloxy)ethyl]benzene, is an aromatic compound valued for its refined floral fragrance, reminiscent of hyacinth with fruity undertones. This technical data sheet provides a concise overview of its fundamental molecular and physical properties. Due to the proprietary nature of its industrial applications, detailed experimental protocols for its synthesis and analysis are not extensively available in the public domain. Similarly, its biological signaling pathways have not been a primary focus of published research. This document compiles the available data to serve as a foundational reference for researchers and professionals in chemistry and fragrance science.

Chemical Identity and Properties

Phenafleur is chemically identified as [2-(cyclohexyloxy)ethyl]benzene. Its core molecular and physical characteristics are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₄ H ₂₀ O	[1]
Molecular Weight	204.31 g/mol	
CAS Number	80858-47-5	[1]
EINECS Number	279-576-2	
Appearance	Not specified	
Odor	Refined floral, hyacinth, fruity (raspberry)	[1][2]
Vapor Pressure	0.004071 mm Hg @ 23°C	[1]
LogP	4.5	[1]
Substantivity	> 48 hours	[1][2]
Typical Use Level	Up to 20% in fragrance concentrate	[1]

Experimental Data

Detailed experimental protocols for the synthesis and quality control of **Phenafleur** are proprietary to fragrance manufacturers and are not publicly available. However, general analytical methods for the identification and quantification of fragrance allergens in commercial products have been developed. One such method utilizes gas chromatography with mass spectrometry (GC-MS) to detect and quantify fragrance substances in ready-to-inject fragrance raw materials. This methodology is designed to identify and quantify volatile compounds suspected to be allergens in fragrance compositions.

Biological Activity and Signaling Pathways

There is currently no publicly available research detailing the specific biological signaling pathways associated with **Phenafleur**. Its primary application is in the fragrance industry, and its biological interactions are not a common subject of academic or industrial research publications.

Logical Workflow for Fragrance Compound Analysis

While specific experimental details for **Phenafleur** are not available, a general logical workflow for the analysis of a fragrance compound like **Phenafleur** can be conceptualized. This involves initial identification, purity assessment, and quantification in a given matrix. The following diagram illustrates this generalized workflow.

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References

- 1. iff.com [iff.com]
- 2. specialchem.com [specialchem.com]
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